

Navigating the Safe Disposal of Demethoxy-7-O-methylcapillarisin: A Procedural Guide

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Compound of Interest

Compound Name: Demethoxy-7-O-methylcapillarisin

Cat. No.: B590738

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For researchers, scientists, and drug development professionals, the meticulous management and disposal of chemical compounds are fundamental to ensuring a safe laboratory environment and upholding environmental stewardship. This document provides a comprehensive, step-by-step operational and disposal plan for **Demethoxy-7-O-methylcapillarisin**. While a specific Safety Data Sheet (SDS) for this compound is not readily available in public databases, this guide is built upon established best practices for the handling and disposal of analogous phenol compounds frequently utilized in laboratory settings.

Demethoxy-7-O-methylcapillarisin is a natural product isolated from herbs of the *Artemisia scoparia* plant and is classified as a phenol.^{[1][2]} As with any chemical, it is crucial to handle it with care, assuming it may possess hazardous properties until proven otherwise. This guide is intended to provide essential, immediate safety and logistical information to become a trusted resource for laboratory safety and chemical handling.

Core Safety and Hazard Information

Given the absence of a specific SDS, the hazard profile for **Demethoxy-7-O-methylcapillarisin** should be conservatively based on the general properties of phenol compounds. Standard laboratory safety protocols should be strictly followed.

General Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **Demethoxy-7-O-methylcapillarisin**.

Property	Value	Reference
CAS Number	61854-37-3	[4]
Molecular Formula	C ₁₆ H ₁₂ O ₆	[4]
Molecular Weight	300.26 g/mol	[5]
Appearance	Powder	[4]
Purity	≥97.5% (typical)	[4] [5]
Boiling Point	529.7 ± 50.0 °C (Predicted)	[5]
Density	1.461 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	6.23 ± 0.40 (Predicted)	[5]
LogP	3.00510	[5]

Experimental Protocol for Proper Disposal

This protocol provides a standard operating procedure for the safe disposal of **Demethoxy-7-O-methylcapillarisin**.

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, chemical-resistant gloves.
- Designated Hazardous Waste Container: A clearly labeled, sealable container compatible with solid chemical waste.
- Waste Label.
- Spill Kit: Absorbent materials suitable for chemical spills, and a separate waste bag for spill cleanup materials.

Procedure:

- Personal Protective Equipment (PPE) Confirmation: Before beginning, ensure all necessary PPE is worn correctly.
- Waste Segregation:
 - Solid Waste: Collect any unused or waste **Demethoxy-7-O-methylcapillarisin** powder in a designated hazardous waste container. Ensure the container is properly labeled with the chemical name and associated hazards.
 - Liquid Waste: If the compound is in solution, collect it in a designated liquid waste container. Do not mix with other waste streams unless compatibility has been confirmed. It is best practice to keep halogenated and non-halogenated solvent waste separate.
 - Contaminated Materials: Any materials contaminated with **Demethoxy-7-O-methylcapillarisin**, such as pipette tips, weighing paper, or gloves, should be placed in a designated solid hazardous waste container.
- Container Management:

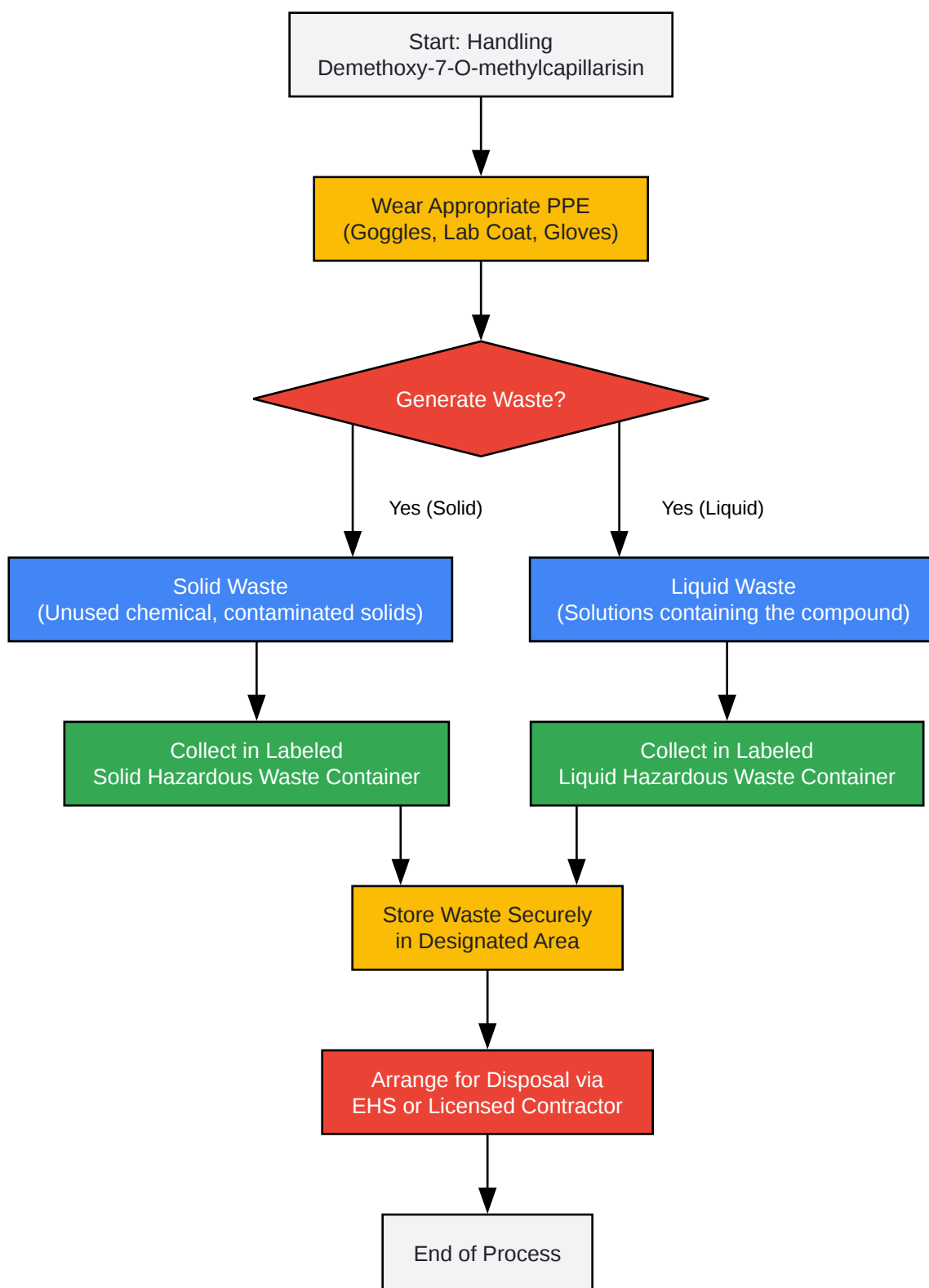
- Keep the hazardous waste container securely sealed when not in use.
- Store the waste container in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Ensure all required documentation for waste disposal is completed accurately.

Spill Management:

- Immediate Action: In the event of a spill, evacuate the immediate area and alert nearby personnel.
- Control and Containment: If it is safe to do so, prevent the spread of the powder. Avoid creating dust.
- Cleanup:
 - For small spills, carefully sweep up the solid material using absorbent pads or other appropriate materials from a spill kit. Avoid dry sweeping which can generate dust.
 - Place all contaminated cleanup materials into a sealed, labeled bag or container for disposal as hazardous waste.
- Decontamination: Clean the spill area with an appropriate solvent or detergent and water. Collect the cleaning materials for disposal as hazardous waste.

Visual Guidance: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Demethoxy-7-O-methylcapillarisin**.



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Caption: Disposal workflow for **Demethoxy-7-O-methylcapillarisin**.

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